

Safe Disposal of 6-Amino-5-cyano-1,3-dimethyluracil: A Procedural Guide

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Compound of Interest

Compound Name: 6-Amino-5-cyano-1,3-dimethyluracil

Cat. No.: B8552794

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Disclaimer: The following disposal procedures are based on information available for the closely related compound, 6-Amino-1,3-dimethyluracil. The presence of a cyano (-CN) group in **6-Amino-5-cyano-1,3-dimethyluracil** may introduce additional hazards. Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidance and adhere to all local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of **6-Amino-5-cyano-1,3-dimethyluracil**, designed for researchers, scientists, and drug development professionals.

I. Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure you are familiar with the potential hazards of **6-Amino-5-cyano-1,3-dimethyluracil**. Based on data for the analogous 6-Amino-1,3-dimethyluracil, the compound is considered hazardous.[1]

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses or goggles.[1][2][3]
- Lab Coat: A standard lab coat is required to protect from skin contact.[2]

- Respiratory Protection: If working with fine powder or in a poorly ventilated area, use a NIOSH-approved respirator.[2]

First Aid Measures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][2] If skin irritation occurs, seek medical attention.[1][3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][2] If eye irritation persists, get medical advice.[1][3]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1][2]
- Ingestion: If swallowed, call a POISON CENTER or doctor.[1]

II. Chemical and Physical Properties Relevant to Disposal

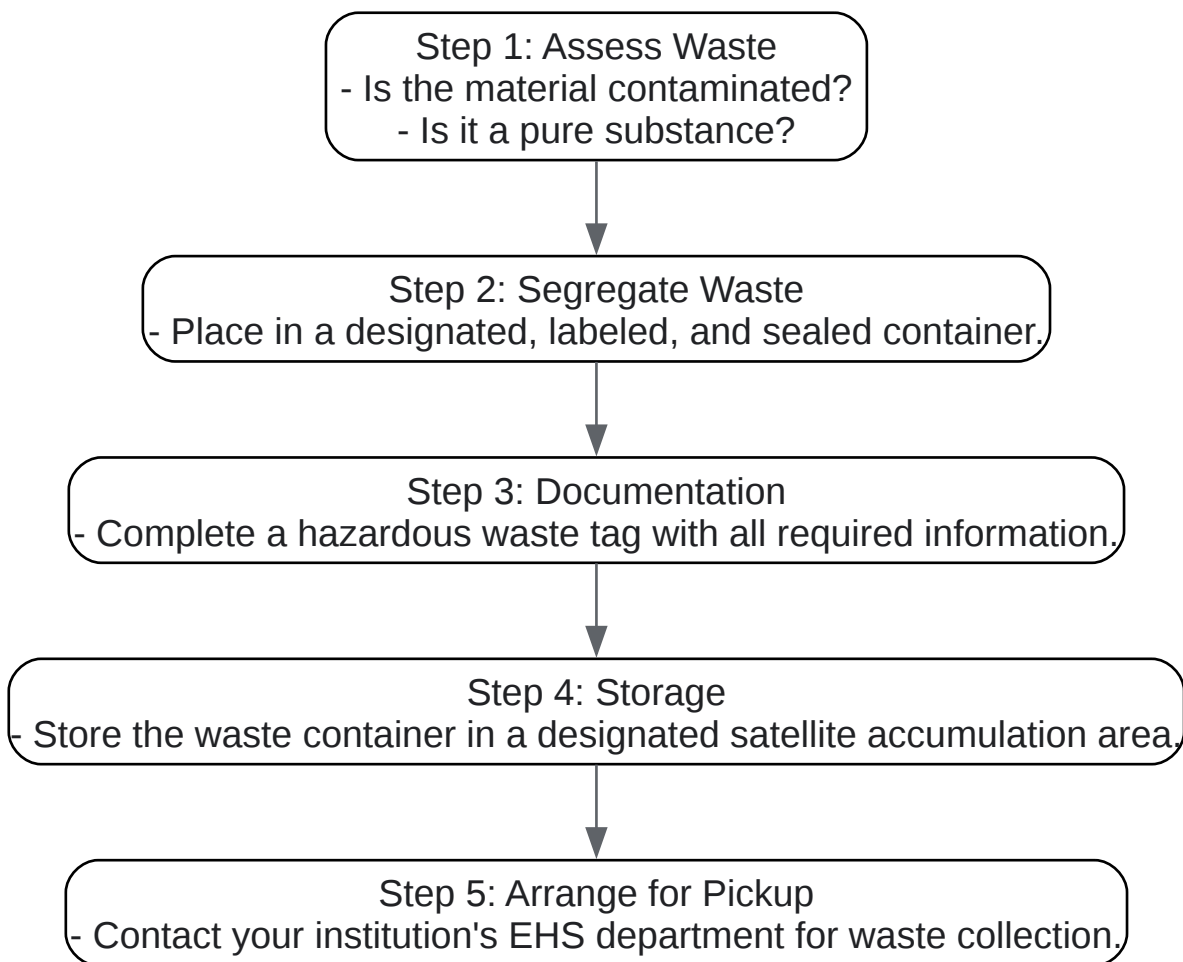
Understanding the properties of **6-Amino-5-cyano-1,3-dimethyluracil** is crucial for its safe handling and disposal. The following table summarizes key data for the related compound, 6-Amino-1,3-dimethyluracil.

Property	Data
Appearance	Beige Powder Solid
Odor	Odorless
Melting Point	>300 °C / 572 °F[1]
Molecular Formula	C ₆ H ₉ N ₃ O ₂ (for 6-Amino-1,3-dimethyluracil)[4][5]
Molecular Weight	155.15 g/mol (for 6-Amino-1,3-dimethyluracil)[4][5]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container.[1][2][6]

III. Step-by-Step Disposal Procedure

The primary recommendation for the disposal of this chemical is to use an approved waste disposal plant.^[1] Do not dispose of it down the drain or in regular trash.

Workflow for Proper Disposal:



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